

The Ubiquitous Presence of 2-Methyltetrahydrofuran Derivatives in Nature: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-Methyltetrahydrofuran-2-carboxylate*

Cat. No.: B580038

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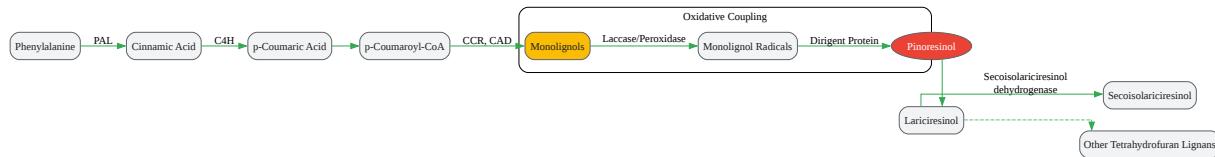
For Researchers, Scientists, and Drug Development Professionals

The 2-methyltetrahydrofuran moiety, a five-membered cyclic ether, is a recurring structural motif in a diverse array of naturally occurring compounds. While 2-methyltetrahydrofuran (2-MeTHF) itself is largely recognized as a bio-derived solvent, its derivatives are found in various natural sources, exhibiting a wide spectrum of biological activities. This technical guide provides an in-depth exploration of the natural occurrence of 2-methyltetrahydrofuran derivatives, with a particular focus on the prominent class of tetrahydrofuran lignans. The guide details their biosynthesis, natural sources, biological activities, and the experimental methodologies for their isolation and characterization.

Biosynthesis of Tetrahydrofuran Lignans

The biosynthesis of tetrahydrofuran lignans, a major class of naturally occurring 2-methyltetrahydrofuran derivatives, originates from the phenylpropanoid pathway. The key step involves the oxidative coupling of two monolignol units, such as coniferyl alcohol or sinapyl alcohol. This reaction is mediated by laccases or peroxidases and is guided by dirigent proteins (DIRs), which control the stereoselectivity of the coupling to form specific lignan precursors like pinoresinol. Subsequent enzymatic modifications, including reduction and cyclization, lead to the formation of the tetrahydrofuran ring and the diverse array of furanolignans found in nature.

[1][2][3]



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Caption: Biosynthetic pathway of tetrahydrofuran lignans. (Within 100 characters)

Natural Sources and Quantitative Data

Tetrahydrofuran lignans have been isolated from a wide variety of plant species. Notable sources include plants from the genera *Virola*, *Zanthoxylum*, *Magnolia*, and *Viburnum*. The concentration of these compounds can vary significantly depending on the plant species, the part of the plant used, and the geographical location.

Compound Class	Plant Source	Plant Part	Compound Examples	Concentration/Yield	Reference(s)
Tetrahydrofuran Lignans	<i>Magnolia biondii</i>	Flower buds	Magnolin, Epimagnolin A, Fargesin, Pinoresinol dimethyl ether	Magnolin: 4.69- 9.15% Epimagnolin A: 0.91- 2.47% Fargesin: 0.24- 0.79% Pinoresinol dimethyl ether: 1.92- 4.78%	[4]
Eurofuran Lignans	<i>Zanthoxylum armatum</i>	Leaves	Zanthonin, Methylxanthoxylol	-	[5]
Tetrahydrofuran Lignans	<i>Virola surinamensis</i>	Twigs, Leaves	Verrucosin, Grandisin	-	[6][7]
Tetrahydrofuran Lignans	<i>Zanthoxylum planispinum</i>	Roots	Zanthplanispine	-	[8]
Tetrahydrofuran Lignans	<i>Viburnum betulifolium</i>	Aerial parts	Betulifolium A-D	-	[3]

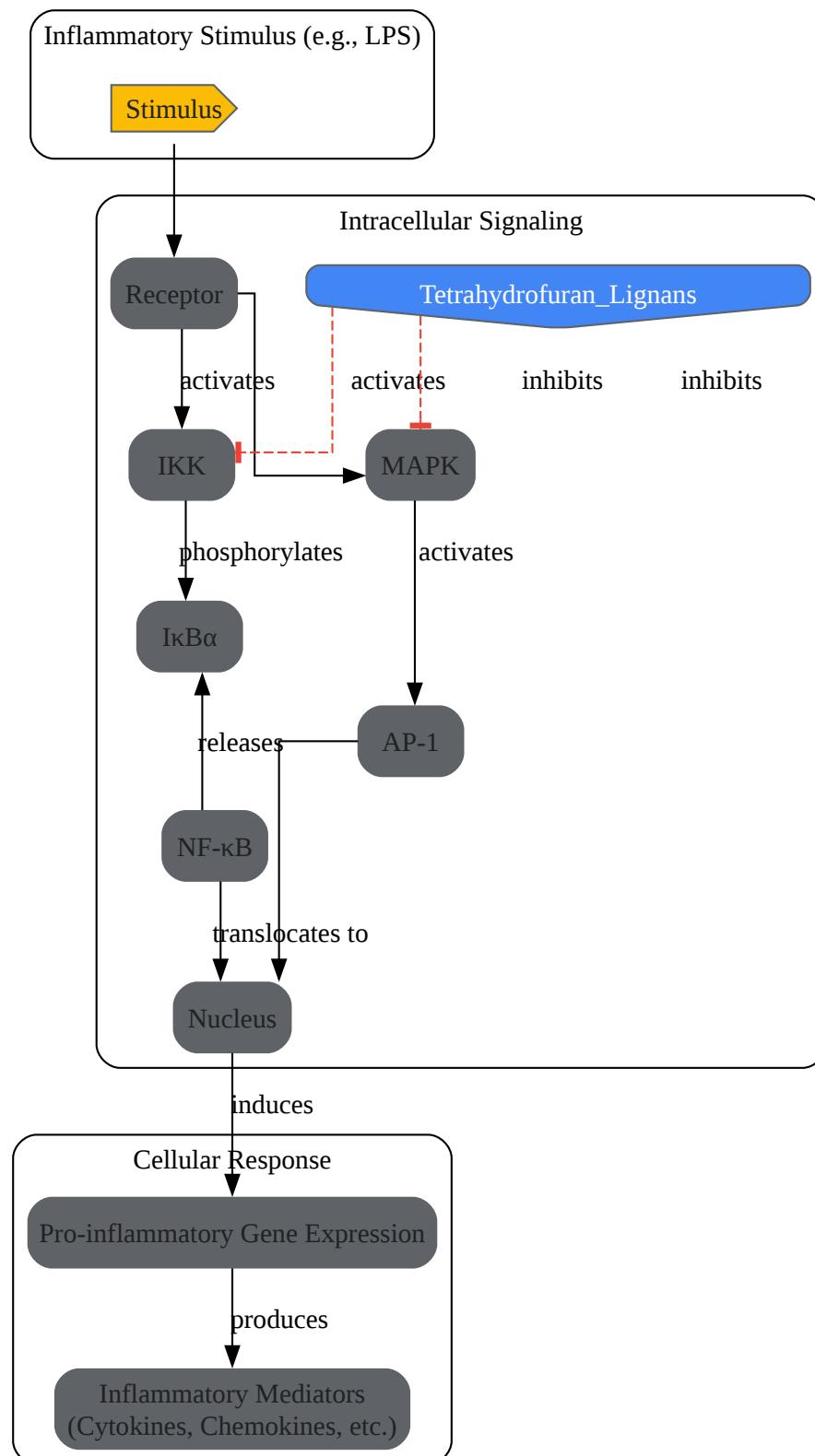
Note: Quantitative data for many specific compounds is not readily available in the literature and can be highly variable.

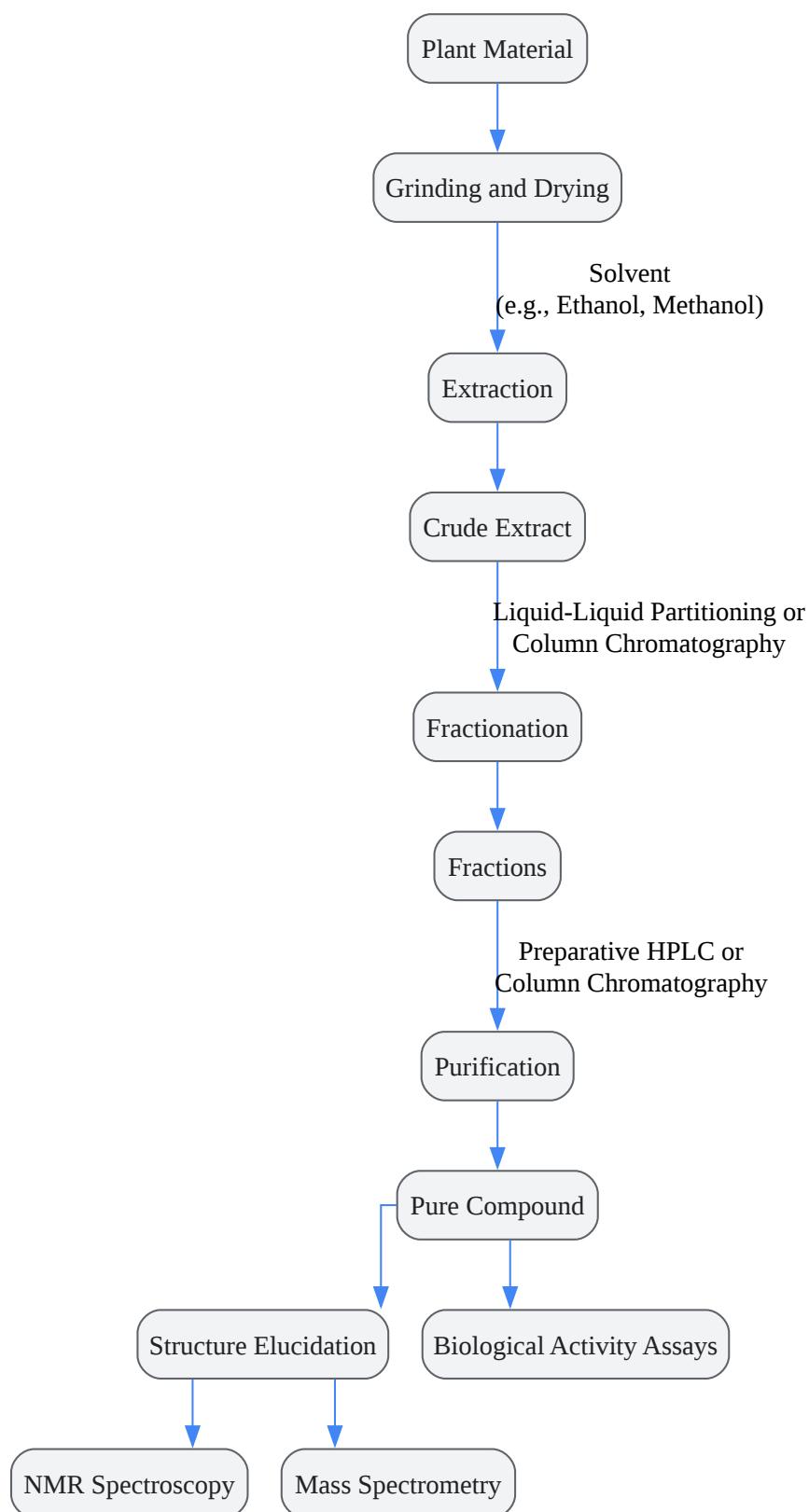
Biological Activities and Signaling Pathways

Naturally occurring 2-methyltetrahydrofuran derivatives, particularly tetrahydrofuran lignans, exhibit a broad range of biological activities, making them promising candidates for drug development.

Anti-inflammatory Activity

Many tetrahydrofuran lignans have demonstrated potent anti-inflammatory effects. Their mechanism of action often involves the modulation of key inflammatory signaling pathways, primarily the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. By inhibiting these pathways, these compounds can suppress the production of pro-inflammatory cytokines and mediators.



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